

Application Notes: Cell-based Assays for Evaluating Lamivudine Triphosphate Efficacy

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Compound of Interest

Compound Name: *Lamivudine triphosphate*

Cat. No.: *B10858620*

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Introduction

Lamivudine (3TC) is a potent nucleoside analog reverse transcriptase inhibitor (NRTI) widely used in the treatment of HIV-1 and Hepatitis B Virus (HBV) infections.[1][2] Its therapeutic effect is not exerted by the drug itself, but by its active intracellular metabolite, **lamivudine triphosphate** (3TC-TP).[3] Following uptake into the host cell, lamivudine is sequentially phosphorylated by cellular kinases to its 5'-triphosphate form.[4][5] 3TC-TP then acts as a competitive inhibitor of viral reverse transcriptase (RT) and polymerase enzymes.[5][6] It competes with the natural substrate, deoxycytidine triphosphate (dCTP), for incorporation into the nascent viral DNA strand.[6] Because 3TC-TP lacks the 3'-hydroxyl group necessary for the formation of the next phosphodiester bond, its incorporation results in the termination of DNA chain elongation, thereby halting viral replication.[5][6]

These application notes provide detailed protocols for a suite of cell-based assays designed to evaluate the antiviral efficacy, cellular cytotoxicity, and intracellular metabolism of lamivudine. These assays are critical for researchers, scientists, and drug development professionals involved in the preclinical assessment of NRTIs.

Mechanism of Action: Intracellular Activation and Viral Inhibition

The efficacy of lamivudine is contingent on its intracellular conversion to 3TC-TP and the subsequent inhibition of viral DNA synthesis.

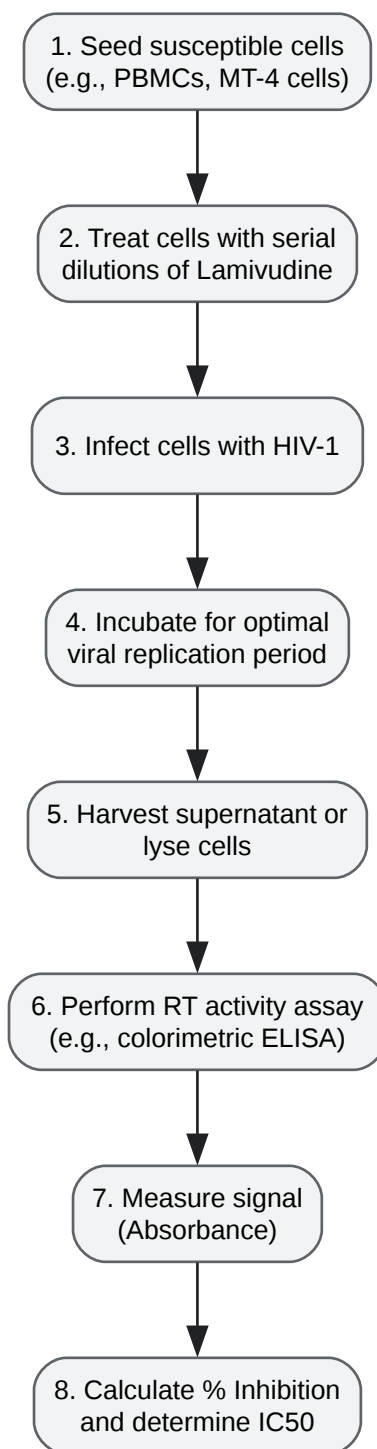
Caption: Intracellular phosphorylation of Lamivudine and inhibition of viral reverse transcriptase.

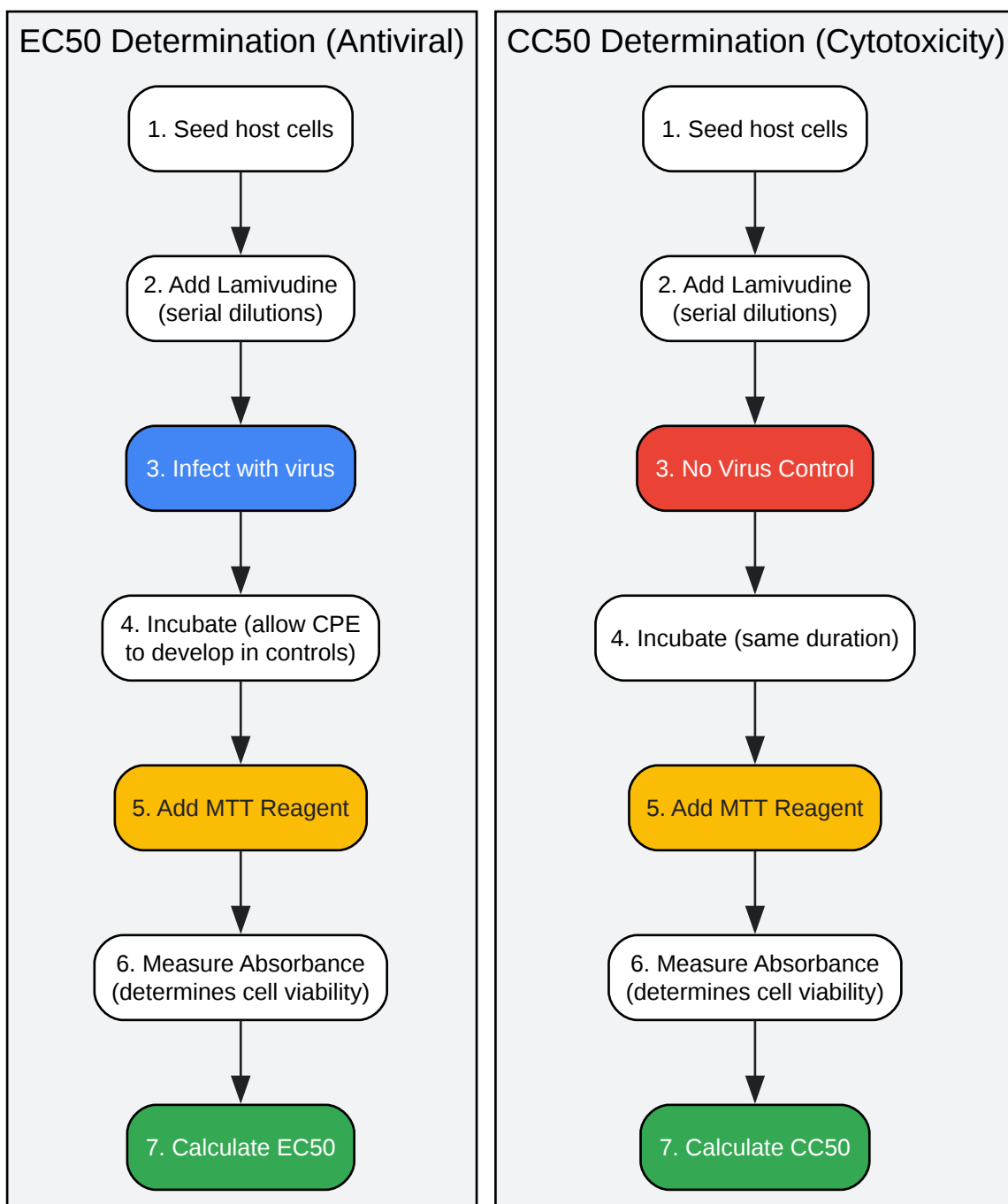
Part 1: Antiviral Efficacy Assays

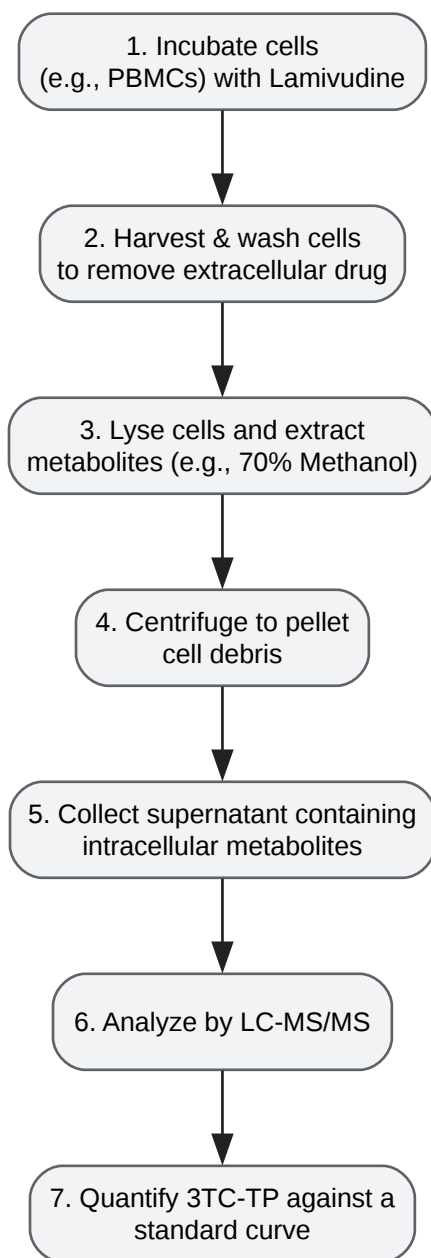
Protocol 1.1: HIV-1 Reverse Transcriptase (RT) Inhibition Assay (Cell-based)

This assay measures the ability of lamivudine to inhibit HIV-1 RT activity in a cell-based format. It is a direct measure of the drug's effect on its primary target.

Workflow: RT Inhibition Assay







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References

- 1. bocsci.com [bocsci.com]
- 2. selleckchem.com [selleckchem.com]
- 3. Lamivudine - Mechanism, Indication, Contraindications, Dosing, Adverse Effect, Interaction, Renal Dose, Hepatic Dose | Drug Index | Pediatric Oncall [pediatriconcall.com]
- 4. indianguericmedicines.com [indianguericmedicines.com]
- 5. go.drugbank.com [go.drugbank.com]
- 6. What is the mechanism of Lamivudine? [synapse.patsnap.com]
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